

PD 099560 solution preparation for experiments

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Compound of Interest

Compound Name: PD 099560

Cat. No.: B609862

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Application Notes and Protocols for PD 099560

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation and use of **PD 099560**, a non-peptide inhibitor of HIV-1 protease, in experimental settings. The information is intended to guide researchers in accurately preparing solutions and designing experiments for both in vitro and in vivo studies.

Compound Information

PD 099560 is a small molecule with the following chemical properties:

Property	Value
Chemical Name	4-hydroxy-3-(3-phenoxypropyl)-2H-chromen-2-one
Molecular Formula	C ₁₈ H ₁₆ O ₄
Molecular Weight	296.32 g/mol [1]
CAS Number	155758-74-0[1]
Appearance	Solid powder[1]
Purity	>98% (typical)[1]

Solution Preparation

The recommended solvent for preparing stock solutions of **PD 099560** is Dimethyl Sulfoxide (DMSO).[1] DMSO is a polar aprotic solvent capable of dissolving a wide range of organic compounds.[2]

Solubility Data

Solvent	Solubility
DMSO	Soluble

Note: Specific quantitative solubility data (e.g., in mg/mL or mM) is not readily available in public literature. It is recommended to perform a solubility test to determine the maximum concentration for your specific batch of the compound.

Stock Solution Protocol (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **PD 099560** in DMSO.

Materials:

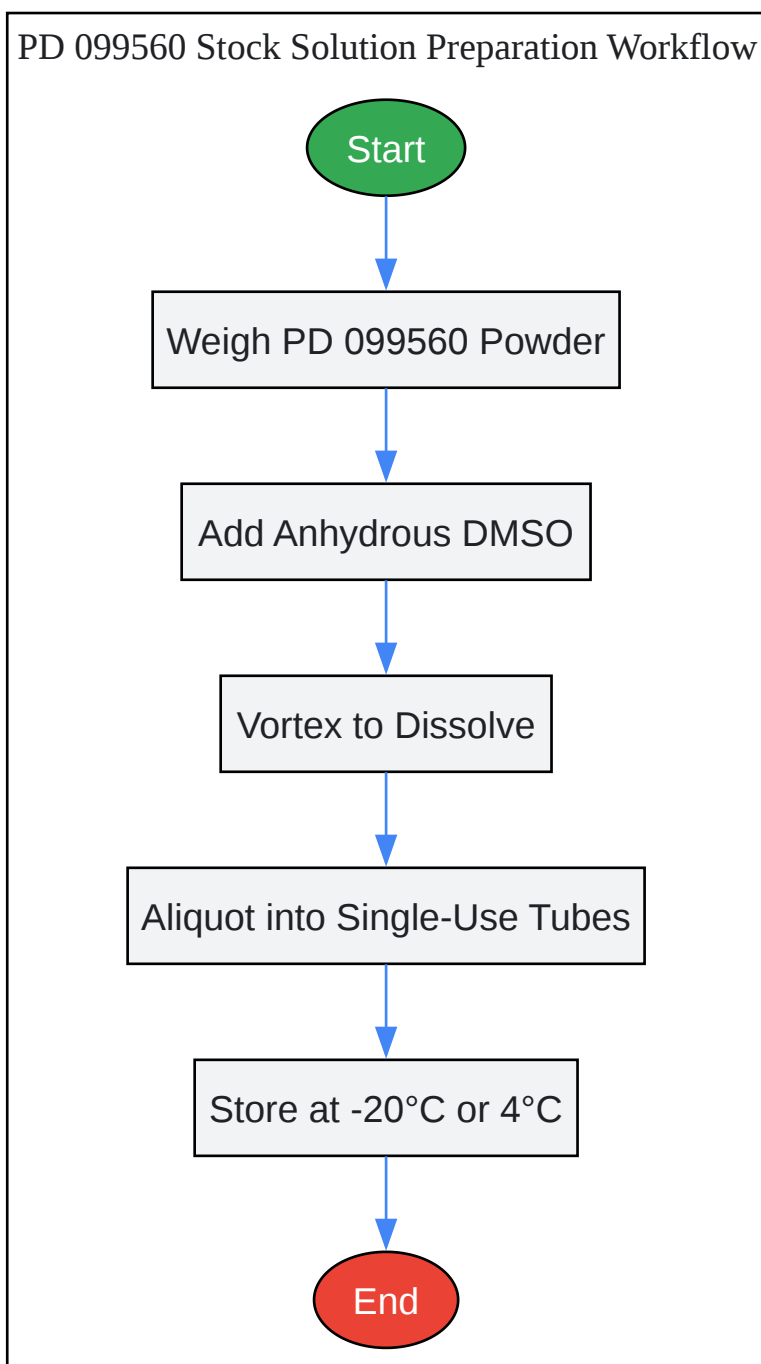
- **PD 099560** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Protocol:

- Calculate the required mass of **PD 099560**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:

- $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 296.32 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 2.9632 \text{ mg}$

- Weigh the compound:
 - Carefully weigh out approximately 2.96 mg of **PD 099560** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the **PD 099560** powder.
- Dissolve the compound:
 - Vortex the solution until the **PD 099560** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary. Ensure the solution is clear and free of particulates.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks).^[1]



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Caption: Workflow for preparing a **PD 099560** stock solution.

Experimental Protocols

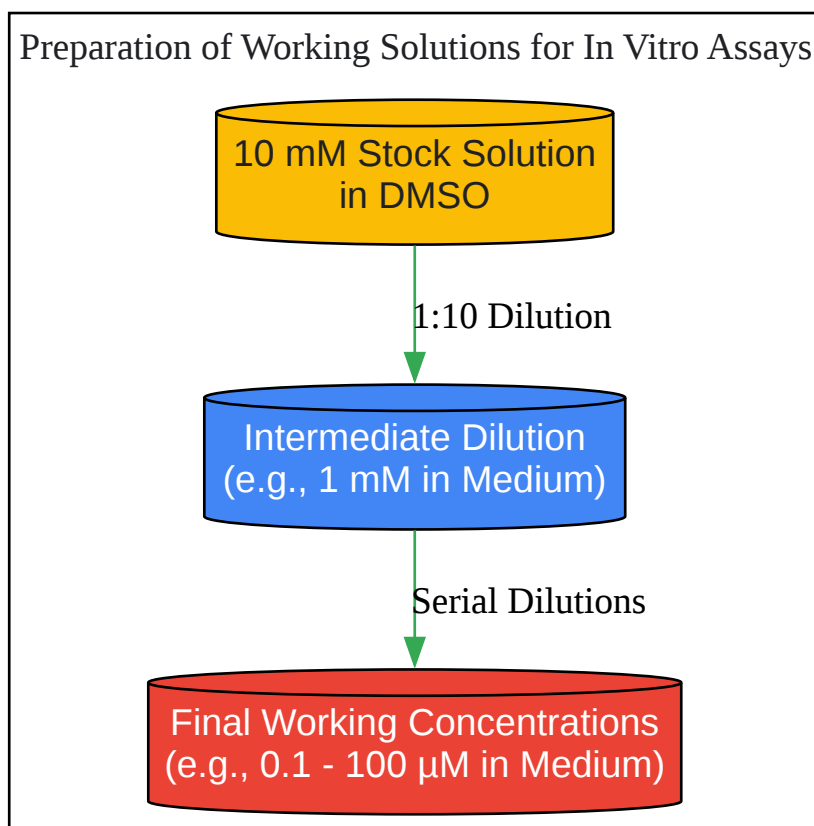
In Vitro Cell-Based Assays

General Guidelines:

- **Working Concentration:** The optimal working concentration of **PD 099560** for cell-based assays should be determined experimentally through a dose-response curve. A typical starting range for small molecule inhibitors is between 0.1 μM and 100 μM .
- **DMSO Concentration:** The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.5%, to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in the experiment.

Protocol for Preparing Working Solutions:

- Thaw the stock solution:
 - Thaw a frozen aliquot of the 10 mM **PD 099560** stock solution at room temperature.
- Prepare an intermediate dilution (optional but recommended):
 - To achieve a more accurate final concentration, it is good practice to first prepare an intermediate dilution of the stock solution in cell culture medium. For example, to prepare a 1 mM intermediate solution, dilute the 10 mM stock 1:10 in culture medium (e.g., 10 μL of 10 mM stock + 90 μL of medium).
- Prepare the final working solutions:
 - Serially dilute the intermediate solution or the stock solution directly into the cell culture medium to achieve the desired final concentrations for your experiment. For example, to make a 10 μM working solution from a 10 mM stock, you would perform a 1:1000 dilution (e.g., 1 μL of 10 mM stock into 999 μL of medium).



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Caption: Dilution scheme for preparing in vitro working solutions.

In Vivo Studies

General Guidelines:

- **Formulation:** For in vivo administration, **PD 099560** will likely need to be formulated in a vehicle that is safe for animal administration. While the initial stock is in DMSO, the final formulation for injection may require further dilution in a vehicle such as a mixture of DMSO, Cremophor EL, and saline, or other appropriate solubilizing agents. The final concentration of DMSO should be minimized.
- **Dose and Administration Route:** The appropriate dose and route of administration (e.g., intraperitoneal, intravenous, oral) must be determined through pharmacokinetic and toxicology studies. There is no publicly available data on the in vivo dosage of **PD 099560**.

Protocol for Preparation of Dosing Solution (Example Formulation):

This is an example protocol and should be optimized for your specific animal model and experimental design.

Materials:

- 10 mM **PD 099560** in DMSO stock solution
- Cremophor EL
- Sterile Saline (0.9% NaCl)

Protocol:

- Calculate the required volume of stock solution:
 - Based on the desired final dose (e.g., in mg/kg) and the concentration of the stock solution, calculate the volume needed per animal.
- Prepare the vehicle:
 - Prepare a fresh vehicle solution on the day of dosing. A common vehicle for poorly soluble compounds is a mixture of DMSO, Cremophor EL, and saline. A typical ratio might be 1:1:8 (10% DMSO, 10% Cremophor EL, 80% Saline).
- Prepare the dosing solution:
 - Add the calculated volume of the **PD 099560** stock solution to the appropriate volume of the pre-mixed vehicle.
 - Vortex thoroughly to ensure a homogenous solution or suspension.
- Administration:
 - Administer the prepared dosing solution to the animals via the chosen route immediately after preparation.

Stability and Storage

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Long-term (months to years)	Store in a dry, dark environment.[1]
4°C	Short-term (days to weeks)	[1]	
Stock Solution in DMSO	-20°C	Long-term (months)	Aliquot to avoid freeze-thaw cycles.[1]
4°C	Short-term (days to weeks)	[1]	

Disclaimer: This document is intended for research use only. The protocols provided are general guidelines and may require optimization for specific experimental conditions. Always consult relevant safety data sheets (SDS) before handling any chemical compounds.

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References

- 1. Dimethyl Sulfoxide | (CH₃)₂SO | CID 679 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Choice of Starting Dose for Biopharmaceuticals in First-in-Human Phase I Cancer Clinical Trials - PMC [pmc.ncbi.nlm.nih.gov]
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